

N-Ethylaniline Hydrofluoride: Technical Guide & Application Protocols

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *N*-ethylaniline;hydrofluoride

CAS No.: 111830-19-4

Cat. No.: B14320106

[Get Quote](#)

Executive Summary

N-Ethylaniline Hydrofluoride (CAS 111830-19-4) is an aromatic amine-hydrogen fluoride complex.^{[1][2]} It functions as a nucleophilic fluorinating agent, belonging to the class of reagents that includes Olah's Reagent (Pyridine^{[1][3][4]}·9HF) and Triethylamine Trihydrofluoride (Et₃N^{[1][3][5]}·3HF).

Unlike aliphatic amine-HF complexes, the aromatic nature of the N-ethylaniline moiety reduces the basicity of the amine carrier (

for the parent amine), modulating the activity of the fluoride anion.^[1] This makes it a valuable reagent for selective fluorination where harsher reagents might cause polymerization or elimination side reactions.

Chemical & Physical Properties

Core Identification

Property	Detail
CAS Number	111830-19-4
Chemical Name	N-Ethylaniline Hydrofluoride
Synonyms	N-Ethylbenzenamine hydrofluoride; Anilinium, N-ethyl-, fluoride
Molecular Formula	(Typically to)
Parent Amine	N-Ethylaniline (CAS 103-69-5)
Component MW	Amine: 121.18 g/mol ; HF: 20.01 g/mol

Physicochemical Characteristics

Note: Specific physical constants for the salt form are process-dependent (ratio of HF). The following data reflects the typical behavior of aromatic amine-HF adducts.

Parameter	Value / Characteristic	Context & Implication
Physical State	Viscous Liquid to Low-Melting Solid	High viscosity is due to extensive hydrogen bonding networks (). ^[1]
Solubility	Polar Organic Solvents	Soluble in DCM, Chloroform, Acetonitrile. ^[1] Immiscible with non-polar alkanes.
Stability	Moisture Sensitive / Hygroscopic	Hydrolyzes to release HF fumes; must be stored under inert gas (Ar/N ₂). ^[1]
Reactivity	Corrosive (Glass/Metal)	Must be handled in HDPE, PTFE (Teflon), or PFA vessels. Etches borosilicate glass. ^[1]
Acidity	Brønsted Acidic	Acts as a proton source () and fluoride source (). ^[1] Less aggressive than anhydrous HF.

Synthesis & Preparation Protocol

Safety Critical: This synthesis involves handling anhydrous HF or high-concentration HF sources.^[1] Work only in a fume hood with HF-resistant gloves, face shield, and calcium gluconate gel on standby.^[1]

Method A: Direct Neutralization (High Purity)

This method generates the salt in situ or for isolation using aqueous HF, followed by azeotropic drying.^[1]

Reagents:

- N-Ethylaniline (Reagent Grade, >98%)^{[1][6]}

- Hydrofluoric Acid (48% Aqueous)[1]
- Solvent: Toluene (for azeotropic removal of water)[1]

Workflow:

- Charge: Place N-ethylaniline (1.0 eq) in a PTFE reactor cooled to 0°C.
- Addition: Dropwise add aqueous HF (1.0–3.0 eq depending on desired poly-HF character) with vigorous stirring. Exothermic reaction.[1][5]
- Azeotrope: Add Toluene. Heat to reflux using a Dean-Stark trap (PTFE or coated glass) to remove water.[1]
- Isolation: Once water removal is complete, strip toluene under reduced pressure (vacuum) to yield the viscous hydrofluoride complex.

Method B: Cation Exchange (Anhydrous)

Ideal for generating anhydrous complexes without distillation.[1]

- Resin: Amberlyst 15 (Acid form).[1]
- Process: Load resin with fluoride using KF/MeCN, then treat with N-ethylaniline to release the HF-amine complex into solution.[1]

Applications in Drug Development

Nucleophilic Fluorination Mechanisms

N-ethylaniline hydrofluoride is used to introduce fluorine into drug scaffolds via

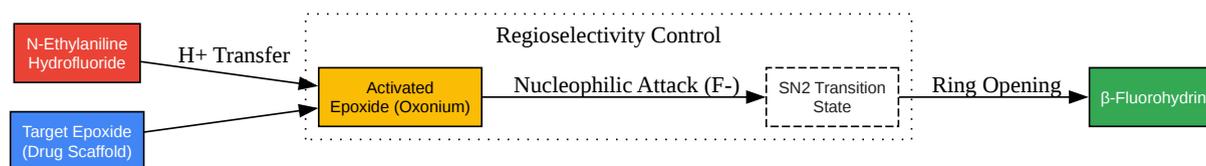
or ring-opening mechanisms.[1] Its aromatic counter-ion provides a "soft" release of fluoride compared to the "hard" release of alkali metal fluorides (CsF, KF).[1]

Key Reaction: Epoxide Ring Opening

The reagent promotes the regiospecific opening of epoxides to form

-fluorohydrins, a common motif in corticosteroids and kinase inhibitors.[1]

Diagram: Epoxide Fluorination Pathway



[Click to download full resolution via product page](#)

Caption: Mechanism of epoxide ring opening by N-ethylaniline hydrofluoride. The reagent acts as a dual proton/fluoride source, activating the oxygen before nucleophilic attack.[1]

Halofluorination of Alkenes

Used in conjunction with N-halosuccinimides (NIS/NBS) to generate vicinal fluoro-halides.[1]

- Substrate: Terminal or internal alkenes.
- Role: Provides the soluble source that intercepts the halonium ion intermediate.[1]
- Advantage: The N-ethylaniline residue is easily removed during workup (acid wash), unlike pyridine which can coordinate to metal catalysts in subsequent steps.[1]

Safety & Handling Protocols

WARNING: FATAL IF ABSORBED THROUGH SKIN. Treat this compound with the same rigor as anhydrous HF.

Personal Protective Equipment (PPE)

- Respiratory: Full-face respirator with acid gas (E/B) cartridges.[1]
- Skin: Double gloving required. Inner: Nitrile.[7] Outer: Neoprene or Butyl Rubber (long cuff). [1]

- Body: Acid-resistant apron or Tyvek suit.[1]

First Aid (HF Specific)

Every lab using this reagent must have a dedicated HF spill kit.[1]

- Skin Contact: Immediate irrigation (15 mins)

Apply Calcium Gluconate Gel (2.5%).[1] Massage continuously until medical help arrives.

- Eye Contact: Irrigate with water or saline for 15+ mins. Do not use gluconate gel in eyes.
- Spill Control: Neutralize spills with Calcium Carbonate () or Calcium Hydroxide to precipitate insoluble Calcium Fluoride ().[1]

References

- Olah, G. A., et al. (1979).[1] "Synthetic methods and reactions. 63. Pyridinium poly(hydrogen fluoride)."[1][4] Journal of Organic Chemistry. [Link\[1\]](#)
- Haufe, G. (1996).[1][5] "Triethylamine trishydrofluoride in synthesis." Journal für Praktische Chemie. [Link\[1\]](#)
- Yoneda, N. (1991).[1][4] "The Combination of Hydrogen Fluoride with Organic Bases as Fluorination Agents." [4] Tetrahedron. [Link\[1\]](#)
- Fisher Scientific. (2025).[1] "Safety Data Sheet: N-Ethylaniline." Fisher Scientific MSDS. [Link](#)
- PubChem. (2025).[1][8][9] "Compound Summary: N-Ethylaniline." National Library of Medicine. [Link\[1\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. octanoic acid [(3S,3aR,4S,6S,6aR,7S,8S,9bS)-6-acetyloxy-3,3a-dihydroxy-3,6,9-trimethyl-8-(2-methyl-1-oxobut-2-enoxy)-2-oxo-4-(1-oxobutoxy)-4,5,6a,7,8,9b-hexahydroazuleno[4,5-b]furan-7-yl] ester | C₃₄H₅₀O₁₂ | CID 49926 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 4-[[3-(Octadecylamino)propyl]amino]pentanoic acid (EVT-14453367) | 106675-13-2 [evitachem.com]
- 3. researchgate.net [researchgate.net]
- 4. Hydrogen Fluoride and Amine Complexes (HF-NR₃) - Wordpress [reagents.acsgcipr.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. CN103145562B - N-ethyl aniline preparation method - Google Patents [patents.google.com]
- 7. N-ETHYLANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. N,N,N-Trimethylanilinium fluoride | C₉H₁₄FN | CID 15787908 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. N-Ethylaniline | C₈H₁₁N | CID 7670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Ethylaniline Hydrofluoride: Technical Guide & Application Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14320106#n-ethylaniline-hydrofluoride-cas-111830-19-4-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com